Comparative Guide: Purity Assessment of Synthesized 3-[(E)-2-Nitroethenyl]phenol

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Compound of Interest

Compound Name:	*3-[(E)-2-Nitroethenyl]phenol*
CAS No.:	*264224-79-5*
Cat. No.:	*B3120463*

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Executive Summary

3-[(E)-2-Nitroethenyl]phenol (CAS: 3156-44-3) is a critical intermediate synthesized via the Henry reaction (nitroaldol condensation). Its purity is often compromised by unreacted 3-hydroxybenzaldehyde, nitromethane residues, and—most critically—oligomeric species formed via spontaneous Michael addition or polymerization.

This guide compares three primary assessment workflows: High-Performance Liquid Chromatography (HPLC), Quantitative Nuclear Magnetic Resonance (qNMR), and Thermal Analysis (DSC/Melting Point). While HPLC remains the industry standard for impurity profiling, qNMR is presented here as the superior method for absolute purity determination without the need for reference standards.

Synthesis Context & Impurity Profile

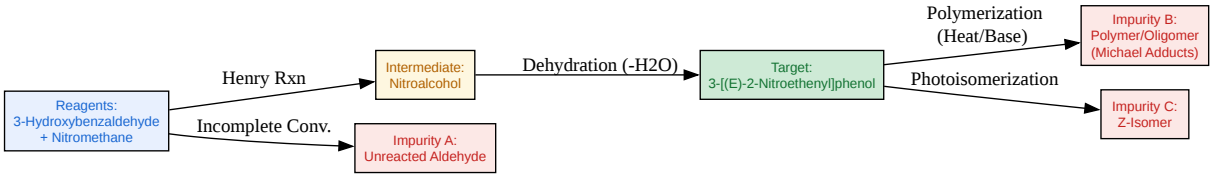
To accurately assess purity, one must understand the "impurity fate" of the synthesis. The Henry reaction typically involves 3-hydroxybenzaldehyde and nitromethane with an ammonium acetate catalyst.

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Common Impurities:

- Precursor: Unreacted 3-hydroxybenzaldehyde.
- Intermediate: 1-(3-hydroxyphenyl)-2-nitroethanol (incomplete dehydration).
- Side-Reactions: Michael addition adducts (dimers) and amorphous polymers (often indicated by a shift from yellow to orange/red).
- Isomers:Z-isomer (cis), though the E-isomer is thermodynamically favored.

Visualization: Impurity Fate Pathway



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Caption: Logical pathway of impurity formation during the synthesis of **3-[(E)-2-Nitroethenyl]phenol**.

Comparative Analysis of Assessment Methods

Method A: HPLC-UV/PDA (The Gold Standard for Profiling)

HPLC is the preferred method for quantifying low-level impurities (0.05% - 1.0%). The nitrostyrene chromophore allows for sensitive UV detection.

- Pros: High sensitivity; separates structural analogs; standard in QC environments.
- Cons: Requires a reference standard for absolute quantitation; longer setup time.

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- Performance Verdict: Best for Impurity Profiling.

Method B: 1H-qNMR (The Structural Validator)

Quantitative NMR (qNMR) uses an internal standard (e.g., Maleic acid or TCNB) to determine absolute purity. It uniquely identifies the E vs. Z geometry via coupling constants (J-values).

- Pros: No reference standard of the analyte needed; confirms structure and purity simultaneously; distinguishes isomers (J~16Hz for E vs J~10Hz for Z).
- Cons: Lower sensitivity (LOD ~0.5%); requires high solubility in deuterated solvents.
- Performance Verdict: Best for Absolute Purity & Identity.

Method C: Thermal Analysis (DSC / Melting Point)

Differential Scanning Calorimetry (DSC) or capillary melting point provides a rapid, qualitative check.

- Pros: Fast; minimal sample prep; indicates crystallinity.
- Cons: Non-specific; decomposition can mask melting (nitrostyrenes are thermally labile); cannot identify specific impurities.
- Performance Verdict: Best for Quick Goods-In Check.

Data Summary & Performance Metrics

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Feature	HPLC-UV	1H-qNMR	DSC / Melting Point
Primary Utility	Impurity Quantification	Absolute Purity & Structure	Qualitative Check
Sample Size	< 1 mg	5 - 20 mg	2 - 5 mg
Specificity	High (Retention Time)	Very High (Chemical Shift)	Low (Thermal Event)
Precision (RSD)	< 1.0%	< 1.0%	N/A
Analysis Time	20-30 mins	10-15 mins	5-10 mins
Key Limitation	Needs Reference Standard	Solvent Solubility	Thermal Decomposition

Detailed Experimental Protocols

Protocol 1: HPLC-UV Purity Assessment

Objective: Quantify **3-[(E)-2-Nitroethenyl]phenol** and separate unreacted aldehyde.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).
- Mobile Phase:
  - Solvent A: Water + 0.1% Formic Acid (suppresses phenol ionization, improving peak shape).
  - Solvent B: Acetonitrile (ACN).
- Gradient: 10% B to 90% B over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 310 nm (max absorption of nitrostyrene) and 254 nm (general).
- Sample Prep: Dissolve 1 mg product in 1 mL ACN. Filter through 0.22 µm PTFE filter.
- Acceptance Criteria: Main peak area > 98.0%. No single impurity > 0.5%.

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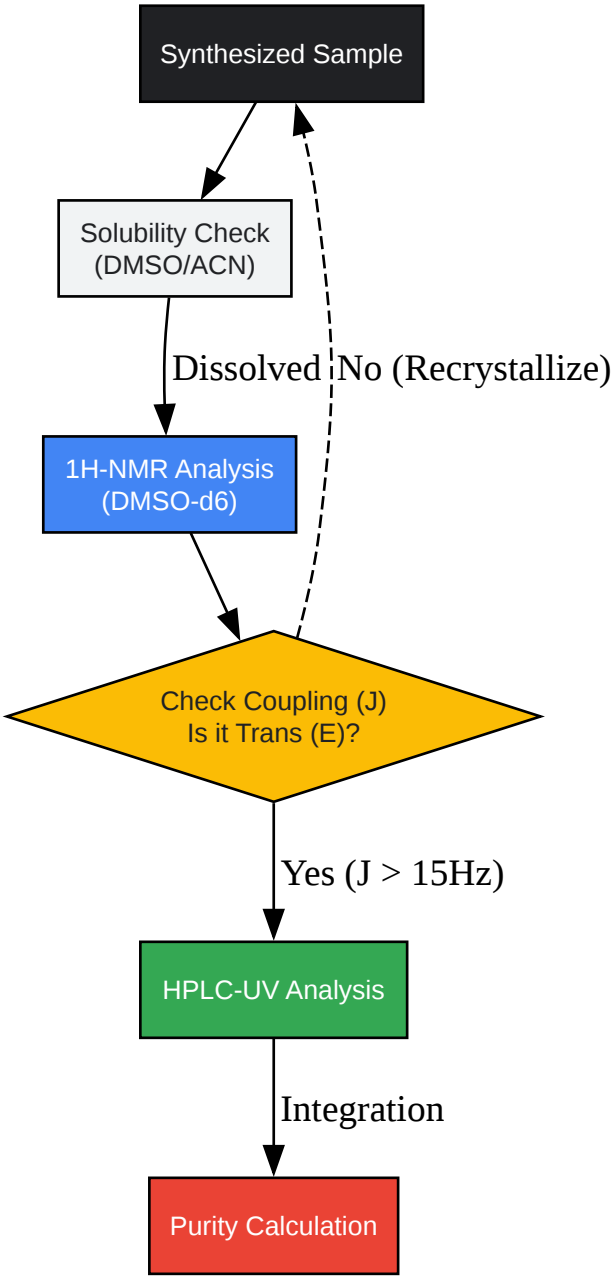
Protocol 2: 1H-qNMR Absolute Purity

Objective: Determine mass purity and confirm trans geometry.

- Solvent: DMSO-d6 (preferred over CDCl3 due to solubility and stability).
- Internal Standard (IS): Maleic Acid (traceable grade), approx. 10 mg.
- Procedure:
  - Weigh ~15 mg of analyte (W_sample) and ~10 mg of IS (W_std) accurately (±0.01 mg).
  - Dissolve both in 0.6 mL DMSO-d6.
- Acquisition: 90° pulse, relaxation delay (d1) ≥ 30 seconds (5x T1), 16 scans minimum.
- Analysis:
  - Integrate the vinyl protons of the nitrostyrene (doublet at ~8.0 ppm, J = 15.8 Hz).
  - Integrate the singlet of Maleic Acid (~6.2 ppm).
  - Calculate Purity % =

Visualization: Assessment Workflow

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Caption: Decision tree for the analytical assessment of nitrostyrene purity.

References

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- Standard HPLC Methods for Nitro-Compounds Source: Phenomenex Application Guide URL:[Link]
- Physical Properties of **3-[(E)-2-Nitroethenyl]phenol** (CAS 3156-44-3) Source: PubChem (NIH) URL:[Link]
- Assessment of Nitrostyrene Impurities in Drug Synthesis Source: ResearchGate (Forensic Science International) URL:[Link]
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